

# 5-alpha-Cholestan-3-alpha-OL acetate CAS number and properties.

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## Compound of Interest

Compound Name:	5-alpha-Cholestan-3-alpha-OL acetate
CAS No.:	1107-59-1
Cat. No.:	B086371

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## An In-Depth Technical Guide to 5-alpha-Cholestan-3-alpha-OL Acetate

**Executive Summary:** This document provides a comprehensive technical overview of **5-alpha-Cholestan-3-alpha-OL acetate**, a saturated steroid derivative. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This guide details the compound's core physicochemical properties, provides a validated protocol for its synthesis via acetylation, discusses methods for its analytical characterization, and explores its potential applications based on related cholestane compounds. Safety, handling, and storage protocols are also outlined to ensure proper laboratory practice.

## Introduction to Cholestane Steroids

The cholestane steroid nucleus is a fundamental structural backbone for a vast array of biologically significant molecules, including cholesterol and its numerous metabolites. The stereochemistry of the A/B ring fusion (5-alpha or 5-beta) and the orientation of substituents, such as the hydroxyl group at the C-3 position (alpha or beta), dramatically influence the molecule's three-dimensional shape and, consequently, its biological activity and metabolic

fate. **5-alpha-Cholestan-3-alpha-OL acetate** belongs to the 5-alpha-cholestane series, characterized by a trans-fused A/B ring system, which results in a relatively flat, rigid structure. The "3-alpha" designation indicates that the hydroxyl group (and subsequently the acetate group) at the third carbon position lies below the plane of the steroid ring. This guide focuses specifically on the acetylated form of 5-alpha-Cholestan-3-alpha-ol, a derivative often used as a synthetic intermediate or a reference compound in metabolic research.

## Physicochemical Properties of 5-alpha-Cholestan-3-alpha-OL Acetate

Accurate identification and understanding of a compound's physical and chemical properties are foundational to its application in research and development.

### Core Identification

- Chemical Name: **5-alpha-Cholestan-3-alpha-OL acetate**
- CAS Number: 1107-59-1[1]
- Synonyms: 3-alpha-Acetoxy-5-alpha-cholestane, epi-Cholestanol acetate

### Physical and Chemical Data

The properties of **5-alpha-Cholestan-3-alpha-OL acetate** and its parent alcohol are summarized below for comparative analysis.

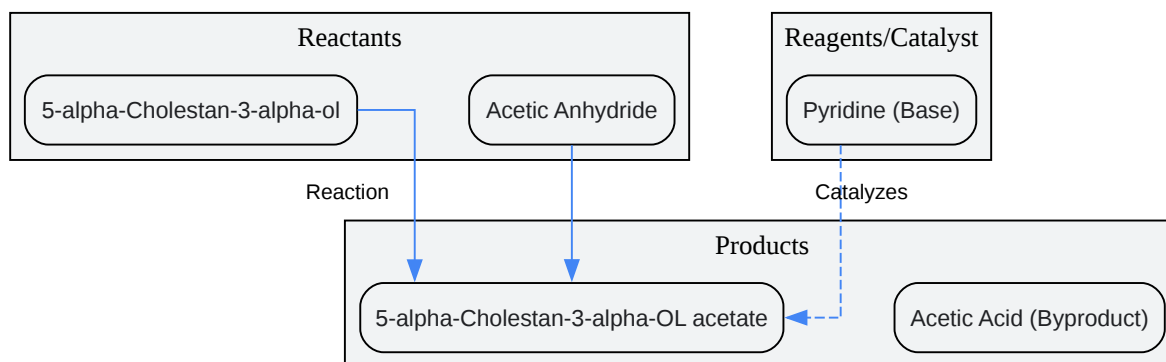
Property	5-alpha-Cholestan-3-alpha-OL acetate	5-alpha-Cholestan-3-alpha-OL (Parent Compound)
Molecular Formula	C29H50O2	C27H48O[2]
Molecular Weight	430.71 g/mol [3]	388.67 g/mol [2]
Appearance	White crystalline powder (inferred)	Crystalline solid
Melting Point	Data not widely published; the related 3-beta isomer melts at 106-107 °C[3]	184-186 °C
Boiling Point	~455.5 °C at 760 mmHg (Predicted)[2]	Data not available
Solubility	Soluble in chloroform, ether, benzene.[4] Insoluble in water. [5][6]	Soluble in chloroform.
Stability	Stable under normal storage conditions.[5][7]	Stable for years when stored desiccated at room temperature.

## Synthesis and Characterization

The synthesis of **5-alpha-Cholestan-3-alpha-OL acetate** is typically achieved through the direct acetylation of its parent alcohol, 5-alpha-Cholestan-3-alpha-ol. This is a standard esterification reaction widely used in organic chemistry.

### Synthetic Pathway: Acetylation

The reaction involves the nucleophilic attack of the 3-alpha-hydroxyl group on an acetylating agent, such as acetic anhydride or acetyl chloride, typically in the presence of a base catalyst like pyridine or triethylamine.



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Caption: Synthetic workflow for the acetylation of 5-alpha-Cholestan-3-alpha-ol.

## Experimental Protocol: Acetylation of 5-alpha-Cholestan-3-alpha-OL

This protocol describes a self-validating system for synthesizing the target compound with high purity.

- Preparation: In a dry, round-bottom flask under a nitrogen atmosphere, dissolve 1.0 g of 5-alpha-Cholestan-3-alpha-ol in 10 mL of anhydrous pyridine.
- Reaction Initiation: Cool the solution in an ice bath to 0°C. Slowly add 2.0 mL of acetic anhydride dropwise with continuous stirring. The use of a base like pyridine not only catalyzes the reaction but also neutralizes the acetic acid byproduct.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-16 hours. Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material is consumed.
- Workup and Quenching: Carefully pour the reaction mixture into 100 mL of ice-cold water to quench any unreacted acetic anhydride. A white precipitate of the crude product should form.

- **Extraction:** Extract the aqueous mixture three times with 30 mL of diethyl ether. Combine the organic layers.
- **Washing:** Wash the combined organic phase sequentially with 1M HCl solution (to remove pyridine), saturated sodium bicarbonate solution (to remove acetic acid), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Recrystallize the resulting crude solid from a suitable solvent system, such as ethanol/water or acetone, to yield the pure **5-alpha-Cholestan-3-alpha-OL acetate**.

## Analytical Characterization

Confirmation of the product's identity and purity is crucial. Standard analytical techniques include:

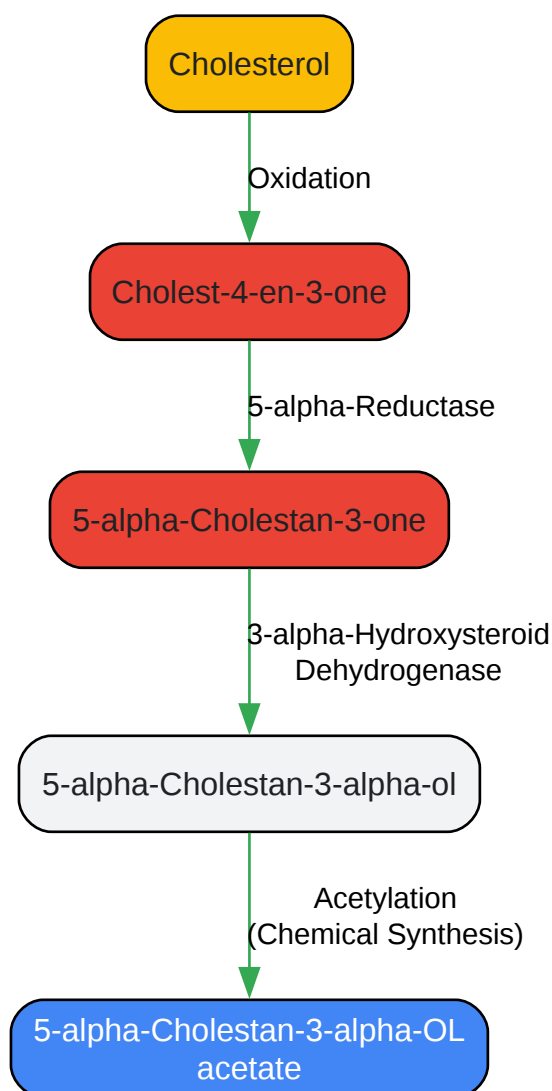
- **Mass Spectrometry (MS):** Electron ionization MS can be used to confirm the molecular weight (430.71 g/mol) and fragmentation pattern. The NIST WebBook provides mass spectrometry data for related cholestan derivatives, which can serve as a reference.[8]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR will confirm the structure, including the presence of the acetate methyl group (a characteristic singlet around 2.0 ppm in  $^1\text{H}$  NMR) and the stereochemistry at C-3 and C-5.
- **Gas Chromatography (GC):** GC can be employed to assess the purity of the final product.[9]

## Biological and Research Applications

While specific applications for **5-alpha-Cholestan-3-alpha-OL acetate** are not extensively documented, its relevance can be inferred from the biological roles of its parent compound and related cholestane structures.

- **Synthetic Intermediate:** The acetate group can serve as a protecting group for the 3-alpha-hydroxyl function during more complex chemical syntheses of novel steroid analogs.[10]

- **Reference Standard:** In metabolic studies, it can be used as a certified reference material for identifying and quantifying metabolites of cholesterol and related sterols in biological samples using techniques like GC-MS or LC-MS.
- **Probing Membrane Properties:** The parent ketone, 5-alpha-cholestan-3-one, has been shown to affect the synaptic vesicle cycle at the neuromuscular junction by altering the phase properties of the cell membrane and its interaction with cholesterol.[\[11\]](#) This suggests that cholestan-based steroids can be valuable tools for investigating membrane biology, lipid rafts, and neurotransmitter release.[\[11\]](#)
- **Metabolic Pathway Elucidation:** The enzymatic conversion of 5-alpha-cholestan-3-one to both 5-alpha-cholestan-3-beta-ol and 5-alpha-cholestan-3-alpha-ol is a known metabolic pathway in rat liver microsomes.[\[12\]](#)[\[13\]](#) The enzymes involved, such as 3-alpha and 3-beta-hydroxysteroid dehydrogenases, are critical in steroid metabolism.[\[12\]](#)[\[13\]](#) Using the acetylated derivative could help in studies designed to probe the reverse reaction or the specificity of esterase enzymes.



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Caption: Relationship of **5-alpha-Cholestan-3-alpha-OL acetate** to a key metabolic pathway.

## Safety and Handling

As a fine chemical intended for research purposes, **5-alpha-Cholestan-3-alpha-OL acetate** should be handled with appropriate care.

- General Precautions: The compound is for R&D use only. It is not considered hazardous under standard OSHA communication standards.[7] However, as with any chemical powder, unnecessary contact should be limited.[4]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[7][14]
- Handling: Avoid dust formation and inhalation.[5] Handle in a well-ventilated area or under a chemical fume hood. After handling, wash hands thoroughly.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5][6][7] It should be kept away from incompatible materials such as strong oxidizing agents.[5][7]
- Fire Safety: In case of a small fire, use a dry chemical powder extinguisher.[14] Thermal decomposition may produce carbon monoxide and carbon dioxide.[7]

## Conclusion

**5-alpha-Cholestan-3-alpha-OL acetate** (CAS: 1107-59-1) is a well-defined steroid derivative with a stable, saturated ring structure. While direct biological applications are not widely reported, its value lies in its utility as a synthetic intermediate for creating more complex steroid molecules and as a high-purity reference standard for analytical and metabolic studies. The straightforward synthesis from its parent alcohol and its relationship to key intermediates in cholesterol metabolism make it a valuable compound for researchers in endocrinology, neuroscience, and drug discovery. Adherence to proper safety and handling protocols is essential for its use in a laboratory setting.

## References

- NIST WebBook. 5 $\alpha$ -Cholestan-3 $\alpha$ -ol, 4 $\alpha$ -methyl-, acetate. [[Link](#)]
- NIST WebBook. Cholestan-3-ol, (3 $\alpha$ ,5 $\beta$ )-. [[Link](#)]
- Shefer, S., Hauser, S., & Mosbach, E. H.
- Knölker, H. J., & Reddy, K. R. 4 $\alpha$ -Bromo-5 $\alpha$ -cholestan-3 $\beta$ -ol and nor-5 $\alpha$ -cholestan-3 $\beta$ -ol derivatives.
- Björkhem, I., & Einarsson, K. Biosynthesis of cholestanol: 5-alpha-cholestan-3-one reductase of rat liver. PubMed. [[Link](#)]
- Shefer, S., Hauser, S., & Mosbach, E. H. Studies on the Biosynthesis of 5 $\alpha$ -Cholestan-3 $\beta$ -ol. ResearchGate. [[Link](#)]

- Kasimov, M. R., Giniatullin, A. R., Zefirov, A. L., & Petrov, A. M. Effects of 5 $\alpha$ -cholestan-3-one on the synaptic vesicle cycle at the mouse neuromuscular junction. PubMed. [[Link](#)]

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## Sources

- 1. 5-ALPHA-CHOLESTAN-3-ALPHA-OL ACETATE | 1107-59-1 [[chemicalbook.com](https://chemicalbook.com)]
- 2. [alfa-chemistry.com](https://alfa-chemistry.com) [[alfa-chemistry.com](https://alfa-chemistry.com)]
- 3. 5 $\alpha$ -CHOLESTAN-3 $\beta$ -OL ACETATE | Steraloids Inc. [[steraloids.com](https://steraloids.com)]
- 4. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 5. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 6. 5alpha-Cholestan-3-one, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [[fishersci.ca](https://fishersci.ca)]
- 7. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 8. 5 $\alpha$ -Cholestan-3 $\alpha$ -ol, 4 $\alpha$ -methyl-, acetate [[webbook.nist.gov](https://webbook.nist.gov)]
- 9. Cholestan-3-ol, (3 $\alpha$ ,5 $\beta$ )- [[webbook.nist.gov](https://webbook.nist.gov)]
- 10. [publications.mpi-cbg.de](https://publications.mpi-cbg.de) [[publications.mpi-cbg.de](https://publications.mpi-cbg.de)]
- 11. Effects of 5 $\alpha$ -cholestan-3-one on the synaptic vesicle cycle at the mouse neuromuscular junction - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. Biosynthesis of cholestanol: 5-alpha-cholestan-3-one reductase of rat liver - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [spectrumchemical.com](https://spectrumchemical.com) [[spectrumchemical.com](https://spectrumchemical.com)]
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